

Technical Guide: ^1H NMR Analysis of 2-Hydroxy-2'-iodoacetophenone

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Compound of Interest

Compound Name: 2-Hydroxy-2'-iodoacetophenone

CAS No.: 877868-88-7

Cat. No.: B3292366

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Structural Definition & Analysis Strategy

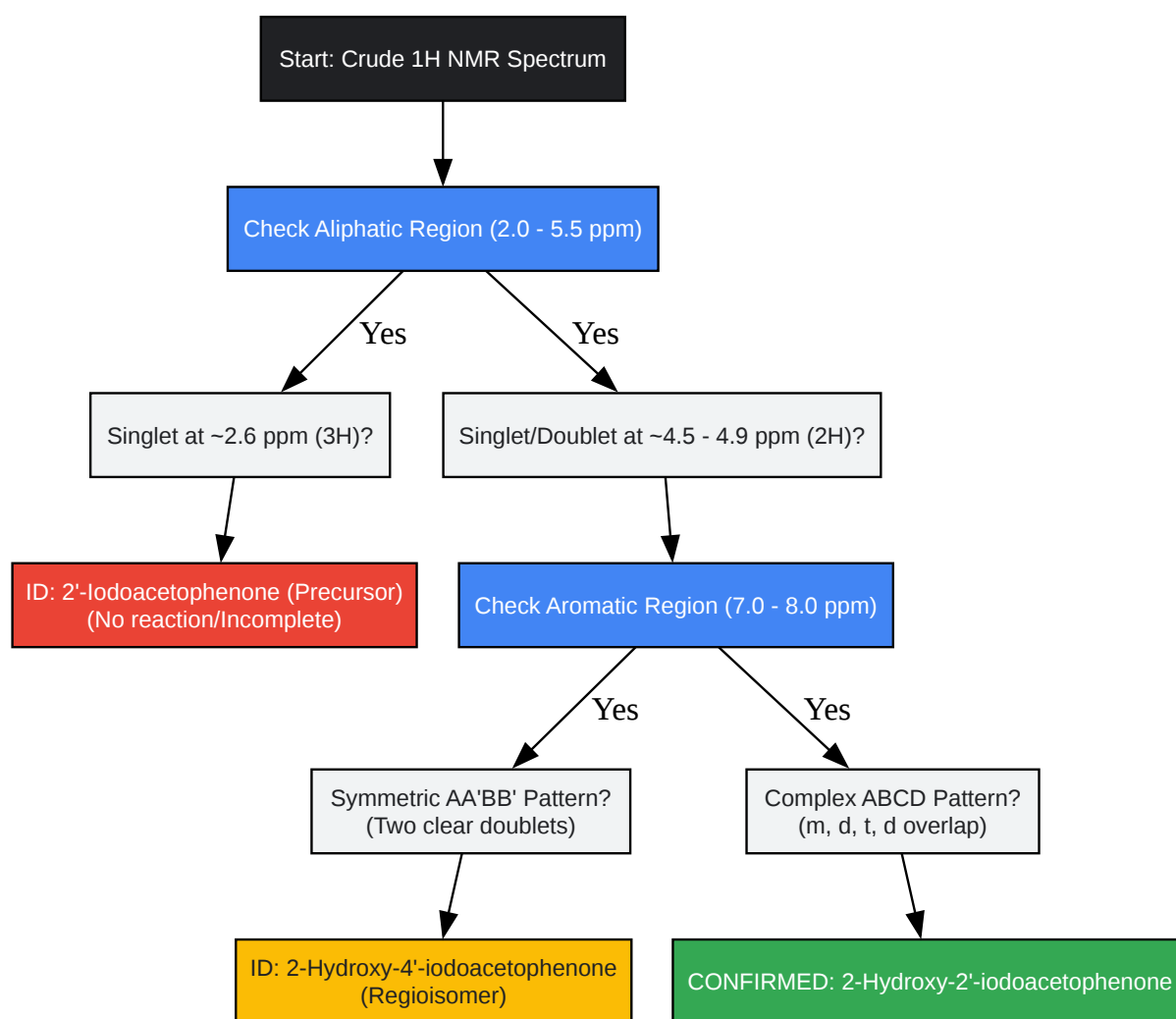
Before interpreting the spectrum, the structure must be rigorously defined to avoid nomenclature ambiguity.

- Core Structure: Acetophenone (phenyl ring + acetyl group).
- Substituents:
 - 2-Hydroxy: Hydroxyl group at the -position (C2 of the ethanone chain).
 - 2'-Iodo: Iodine atom at the ortho position of the phenyl ring.
- Formula:
- Molecular Weight: 262.04 g/mol [1]

Key Analytical Challenge: Distinguishing the target from its precursor (2'-iodoacetophenone) and its regioisomer (2-hydroxy-4'-iodoacetophenone).

Diagnostic Decision Tree (Workflow)

The following decision tree provides a logic flow for confirming the product's identity using ^1H NMR data.



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Figure 1: Logical workflow for distinguishing **2-Hydroxy-2'-iodoacetophenone** from common congeners.

Detailed Spectral Analysis

The choice of solvent significantly affects the appearance of the hydroxyl and methylene protons.

- CDCl₃

: Hydroxyl proton often broad/invisible; no coupling to CH

.

- DMSO-_d6

: Hydroxyl proton sharp; often shows coupling (

) to CH

.

This is the primary region for monitoring the conversion of the ketone precursor to the -hydroxy ketone.

Proton Type	Chemical Shift ()	Multiplicity	Integration	Notes
-CH -OH	4.50 – 4.90 ppm	Singlet (CDCl ₃) Doublet (DMSO-)	2H	Significant downfield shift from precursor methyl (2.6 ppm) due to electronegative Oxygen.
-OH	3.50 – 5.50 ppm	Broad Singlet (CDCl ₃) Triplet (DMSO-)	1H	Exchangeable with D O. In dry DMSO, appears as a triplet (Hz) due to coupling with CH.

The 2'-iodo substituent breaks the symmetry of the phenyl ring, creating a complex 4-spin system (ABCD). This is distinct from the 4'-iodo isomer, which retains a plane of symmetry.

- Range: 7.10 – 8.00 ppm
- Pattern: 4 distinct environments.
 - H-3' (Ortho to Iodine): ~7.9 – 8.0 ppm (Doublet). Deshielded by the large Iodine atom and ortho-positioning.
 - H-6' (Ortho to Carbonyl): ~7.5 – 7.7 ppm (Doublet/Multiplet). Deshielded by the carbonyl anisotropy.
 - H-4' & H-5': ~7.1 – 7.4 ppm (Triplets/Multiplets).

- Key Distinction: If you see two clean doublets (integrating 2H each), you have the para-isomer (4'-iodo), not the ortho-target.

Comparative Analysis: Target vs. Alternatives

The following table contrasts the target molecule with its most likely contaminants.

Feature	Target: 2-Hydroxy-2'-iodoacetophenone	Precursor: 2'-Iodoacetophenone	Isomer: 2-Hydroxy-4'-iodoacetophenone
Aliphatic Shift	4.5 - 4.9 (CH)	2.6 (CH)	4.5 - 4.9 (CH)
Aliphatic Multiplicity	Singlet (or Doublet in DMSO)	Singlet	Singlet (or Doublet in DMSO)
Aromatic Symmetry	Asymmetric (4 distinct signals)	Asymmetric (4 distinct signals)	Symmetric (AA'BB' system)
Aromatic Pattern	Complex multiplets (d, t, t, d)	Complex multiplets	Two clear doublets
Key Shift (H-3')	~7.9 (Ortho to I)	~7.9 (Ortho to I)	~7.8 (Ortho to I & Meta to C=O)

Experimental Protocol for Validation

To ensure data integrity and reproducibility, follow this protocol.

Step 1: Sample Preparation

- Mass: Dissolve 5–10 mg of the solid product.
- Solvent: Use 0.6 mL of DMSO- (99.9% D).
 - Why DMSO? It stabilizes the hydroxyl proton, allowing observation of the characteristic

coupling (doublet + triplet), which confirms the

-hydroxy ketone structure definitively. CDCl

often leads to broad, ambiguous singlets.

- Tube: High-quality 5mm NMR tube (Wilmad 507-PP or equivalent) to minimize shimming errors.

Step 2: Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence:zg30 (30° pulse) or zg (90° pulse with longer delay).
- Scans (NS): 16 (usually sufficient for >5mg).
- Relaxation Delay (D1): Set to 1.0 - 2.0 seconds.
 - Note: If quantitative integration of the OH peak is required, increase D1 to >5 seconds to account for slower relaxation of exchangeable protons.
- Temperature: 298 K (25°C).

Step 3: Processing

- Apodization: Apply Exponential Multiplication (LB = 0.3 Hz).
- Phasing: Manual phasing is critical for the broad OH peak.
- Referencing: Reference residual DMSO pentet to 2.50 ppm.

Troubleshooting & Artifacts

- Missing OH Peak: If using CDCl

, the OH peak may broaden into the baseline due to rapid exchange. Switch to DMSO-

or add a drop of D

O (which will make the OH disappear entirely, confirming its identity).

- Extra Singlet at 2.1 ppm: Acetone contamination (common if glassware was washed with acetone).
- Extra Singlet at 2.6 ppm: Unreacted 2'-iodoacetophenone. Calculate conversion % by integrating the 4.8 ppm (product) vs 2.6 ppm (reactant) peaks.

References

- PubChem. 2'-Hydroxyacetophenone (Isomer Comparison Data). National Library of Medicine. Available at: [\[Link\]](#)

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Sources

- 1. 1-(2-Hydroxy-4-iodophenyl)ethanone | C₈H₇IO₂ | CID 12430339 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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